

6-Methoxybenzothiazole-2-carboxylic acid molecular weight

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Compound of Interest

Compound Name: 6-Methoxybenzothiazole-2-carboxylic acid

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An In-Depth Technical Guide to 6-Methoxybenzothiazole-2-carboxylic Acid

This technical guide provides a comprehensive overview of **6-Methoxybenzothiazole-2-carboxylic acid**, a benzothiazole derivative of interest to researchers and professionals in drug development and medicinal chemistry. The document details its physicochemical properties, outlines a potential synthetic protocol, and discusses its potential biological significance based on related compounds.

Core Physicochemical Properties

6-Methoxybenzothiazole-2-carboxylic acid is a heterocyclic compound featuring a benzothiazole core, which is a prominent scaffold in medicinal chemistry.^{[1][2]} The quantitative properties of this molecule are summarized below.

Property	Value	Source
Molecular Formula	C ₉ H ₇ NO ₃ S	[3][4]
Molecular Weight	209.22 g/mol	[3][4][5]
IUPAC Name	6-methoxy-1,3-benzothiazole-2-carboxylic acid	[3]
CAS Number	946-13-4	[4][5]
Melting Point	119-120 °C	[5]
Boiling Point	412 °C	[5]
Density	1.465 g/cm ³	[5]
Flash Point	203 °C	[5]

Synthesis and Experimental Protocols

While specific literature detailing the synthesis of **6-Methoxybenzothiazole-2-carboxylic acid** is not readily available, a plausible synthetic route can be devised based on established methods for analogous benzothiazole derivatives. The following protocol is a representative example adapted from the synthesis of related 2-amino-6-methoxybenzothiazole compounds. [6][7]

Proposed Synthesis of 6-Methoxybenzothiazole-2-carboxylic Acid

This proposed two-step synthesis involves the formation of an intermediate, 2-amino-6-methoxybenzothiazole, followed by a Sandmeyer-type reaction to yield the final carboxylic acid.

Step 1: Synthesis of 2-Amino-6-methoxybenzothiazole (Intermediate)[6]

- **Reaction Setup:** Dissolve p-anisidine (4-methoxyaniline) (0.085 mol) in 40 ml of glacial acetic acid. In a separate flask, dissolve ammonium thiocyanate (0.308 mol) in 75 ml of glacial acetic acid.
- **Addition:** Add the p-anisidine solution to the ammonium thiocyanate solution.

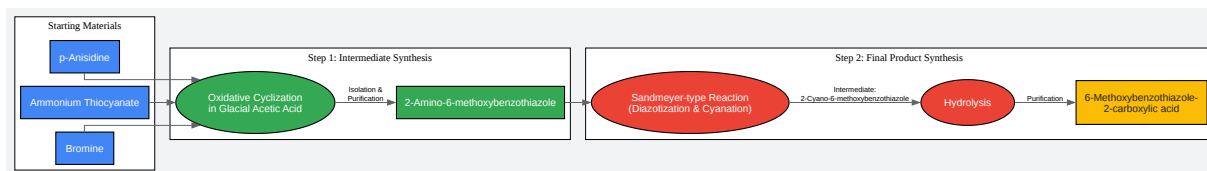
- **Cooling:** Cool the resulting mixture to 0 °C in an ice bath.
- **Bromination:** Prepare a solution of bromine (6.5 ml) in 30 ml of glacial acetic acid. Add this bromine solution dropwise to the reaction mixture over 30 minutes with constant stirring, maintaining the temperature at 0 °C.
- **Reaction Completion:** After the addition is complete, continue stirring for an additional 2-3 hours.
- **Isolation:** Pour the reaction mixture into a large volume of crushed ice. The precipitate, 2-amino-6-methoxybenzothiazole, is collected by filtration, washed with cold water until neutral, and then dried.
- **Purification:** The crude product can be recrystallized from ethanol to yield pure 2-amino-6-methoxybenzothiazole.

Step 2: Conversion to **6-Methoxybenzothiazole-2-carboxylic Acid**

This step is adapted from the Sandmeyer reaction, a well-known method for converting amino groups on aromatic rings.

- **Diazotization:** Suspend the synthesized 2-amino-6-methoxybenzothiazole (1 eq.) in a mixture of dilute sulfuric acid and water at 0-5 °C. Add a solution of sodium nitrite (1.1 eq.) in water dropwise, keeping the temperature below 5 °C to form the diazonium salt.
- **Cyanation:** In a separate flask, prepare a solution of copper(I) cyanide in aqueous sodium or potassium cyanide. Slowly add the cold diazonium salt solution to this cyanide solution. A reaction will occur, often with the evolution of nitrogen gas, to form 2-cyano-6-methoxybenzothiazole.
- **Hydrolysis:** Isolate the 2-cyano-6-methoxybenzothiazole intermediate. Subject the nitrile to acidic or basic hydrolysis by refluxing with a strong acid (e.g., HCl, H₂SO₄) or base (e.g., NaOH) to convert the cyano group into a carboxylic acid group.
- **Workup and Purification:** After hydrolysis is complete, neutralize the solution to precipitate the crude **6-Methoxybenzothiazole-2-carboxylic acid**. The product can be collected by

filtration and purified by recrystallization from an appropriate solvent system (e.g., ethanol/water).



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References

- 1. benchchem.com [benchchem.com]
- 2. Biological Activities of 2-Mercaptobenzothiazole Derivatives: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 6-Methoxybenzothiazole-2-carboxylic acid | C₉H₇NO₃S | CID 596767 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. scbt.com [scbt.com]
- 5. 6-METHOXYBENZOTHAZOLE-2-CARBOXYLIC ACID | 946-13-4 [amp.chemicalbook.com]
- 6. researchgate.net [researchgate.net]

- 7. iosrjournals.org [iosrjournals.org]
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